Comprehensive Structural and Functional Analysis of Ethyl 4-Hydroxyphenylcarbamate

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Compound of Interest

Compound Name:	*ethyl N-(4-hydroxyphenyl)carbamate*
CAS No.:	*7159-95-7*
Cat. No.:	*B1330763*

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Executive Summary

Ethyl 4-hydroxyphenylcarbamate (CAS: 7159-95-7), also known as N-(4-hydroxyphenyl)urethane, is a carbamate derivative of 4-aminophenol.[1] While structurally homologous to Paracetamol (N-(4-hydroxyphenyl)acetamide), the substitution of the acetamide group with an ethyl carbamate moiety significantly alters its physicochemical properties, hydrolytic stability, and metabolic profile. This guide details its chemical structure, synthetic pathways, spectroscopic signature, and pharmacological context, serving as a critical resource for researchers in drug development and impurity profiling.

Part 1: Chemical Identity & Physicochemical Properties

Nomenclature and Identification

This compound represents a "hybrid" structure sharing the p-aminophenol core of Paracetamol but possessing the carbamate functionality of historical urethane anesthetics.

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Parameter	Detail
IUPAC Name	Ethyl N-(4-hydroxyphenyl)carbamate
Common Synonyms	N-(4-Hydroxyphenyl)urethane; N-Ethoxycarbonyl-4-aminophenol; Carbamic acid, (4-hydroxyphenyl)-, ethyl ester
CAS Registry Number	7159-95-7
Molecular Formula	C H NO
Molecular Weight	181.19 g/mol
SMILES	CCOC(=O)Nc1ccc(O)cc1
InChI Key	BECNKUVYBNETOM-UHFFFAOYSA-N

Physicochemical Constants

The carbamate linker increases lipophilicity compared to the acetamide of Paracetamol, potentially affecting membrane permeability and protein binding.

Property	Value (Experimental/Predicted)	Context
Melting Point	124–127 °C	Crystalline solid
LogP (Octanol/Water)	~1.35	More lipophilic than Paracetamol (LogP ~0.46)
pKa (Phenolic OH)	~9.7	Similar to Paracetamol (pKa ~9.4)
Solubility	Soluble in DMSO, Methanol, Ethanol; Sparingly soluble in water	Requires organic co-solvent for aqueous assays

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Part 2: Synthetic Pathways & Mechanism

Core Synthesis: Schotten-Baumann Type Acylation

The primary synthesis involves the nucleophilic acyl substitution of 4-aminophenol with ethyl chloroformate. This reaction must be carefully controlled to prevent O-acylation (formation of carbonates) or bis-acylation.

Reaction Conditions:

- Solvent: Tetrahydrofuran (THF) or Dichloromethane (DCM) with a base (Pyridine or Triethylamine).
- Temperature: 0°C to Room Temperature (exothermic addition).
- Purification: Recrystallization from Ethanol/Water.

Mechanism of Formation

The amine group of 4-aminophenol is more nucleophilic than the phenol group, allowing for selective N-acylation under mild conditions.

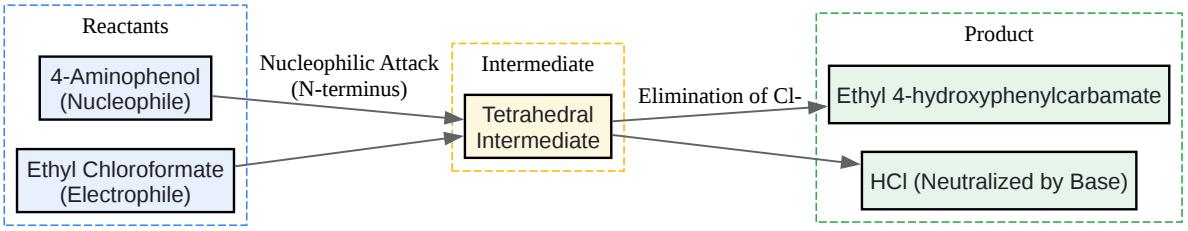

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Figure 1: Selective N-acylation mechanism. The amine lone pair attacks the carbonyl carbon of ethyl chloroformate, followed by chloride elimination.

Part 3: Structural Elucidation (Spectroscopy)

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Accurate identification requires distinguishing the ethyl carbamate signals from potential ethyl ether (phenacetin-like) or acetamide impurities.

Nuclear Magnetic Resonance (NMR) Profiling

The

H NMR spectrum is characterized by the distinct ethyl group pattern and the para-substituted aromatic system.

Table 1: Predicted

H NMR Data (DMSO-d

, 400 MHz)

Position	Shift (ppm)	Multiplicity	Integration	Assignment
NH	9.30	Broad Singlet	1H	Carbamate Amide Proton
OH	9.05	Broad Singlet	1H	Phenolic Hydroxyl
Ar-H (2,6)	7.25	Doublet (Hz)	2H	Ortho to Carbamate
Ar-H (3,5)	6.65	Doublet (Hz)	2H	Ortho to Hydroxyl
-OCH -	4.10	Quartet (Hz)	2H	Ethyl Methylene
-CH	1.22	Triplet (Hz)	3H	Ethyl Methyl

Mass Spectrometry (MS) Fragmentation

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- Molecular Ion [M+H]

  : m/z 182.08

- Key Fragments:
  - m/z 136: Loss of Ethanol [M - 46]

    (Isocyanate intermediate).
  - m/z 109: Loss of COOEt group [M - 73]

    (Formation of 4-aminophenol radical cation).

Part 4: Analytical Profiling & Quality Control

In drug development, this compound may appear as a process impurity if ethyl chloroformate is used or as a degradation product in specific formulations.

HPLC Method (Reverse Phase)

This protocol ensures separation from Paracetamol and 4-Aminophenol.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 150 x 4.6 mm, 5 µm.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 245 nm (max absorption of phenylene core).
- Retention Order: 4-Aminophenol < Paracetamol < Ethyl 4-hydroxyphenylcarbamate (Due to higher lipophilicity).

Part 5: Pharmacological & Toxicological Context

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Structure-Activity Relationship (SAR)

Ethyl 4-hydroxyphenylcarbamate sits at the intersection of two analgesic classes: acetanilides (Paracetamol) and urethanes.

- Metabolic Stability: The carbamate bond is generally more resistant to enzymatic hydrolysis than the amide bond of Paracetamol. This could potentially delay the formation of the toxic metabolite NAPQI (N-acetyl-p-benzoquinone imine), but the urethane moiety itself carries a risk of generating ethanol and potentially carcinogenic intermediates upon cleavage.
- Toxicity Risks: Unlike Paracetamol, which causes liver damage via NAPQI, carbamates can sometimes exhibit genotoxicity (related to the specific nature of the leaving group). However, N-aryl carbamates are distinct from the highly carcinogenic ethyl carbamate (urethane).

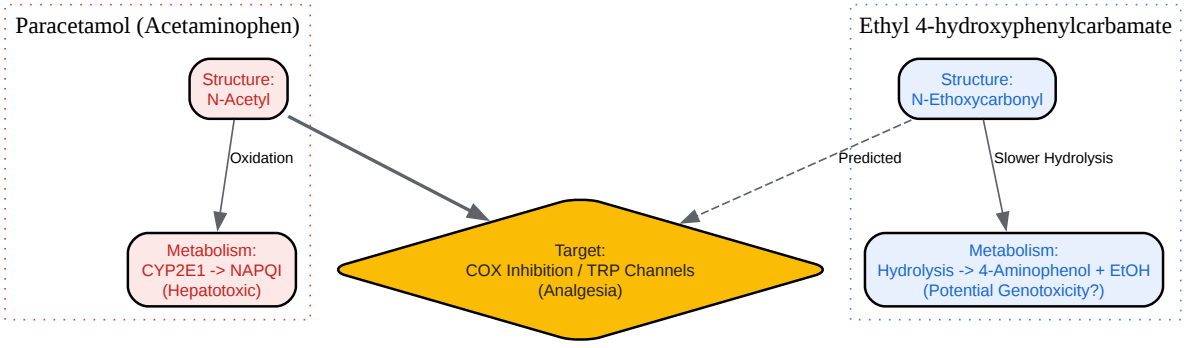

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Figure 2: Comparative metabolic and functional pathways. The carbamate analog shares the analgesic pharmacophore but differs in metabolic activation pathways.

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Sources

- 1. 7159-95-7|Ethyl (4-hydroxyphenyl)carbamate|BLD Pharm [bldpharm.com]
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